

Safe Disposal Protocols for Dafadine-A

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Compound of Interest

Compound Name: Dafadine-A

Cat. No.: B1139421

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For Immediate Reference by Laboratory Personnel

This document provides comprehensive guidance on the proper disposal procedures for **Dafadine-A**, a selective inhibitor of the DAF-9 cytochrome P450.[1][2] Adherence to these protocols is critical to ensure personnel safety, environmental protection, and regulatory compliance. This information is intended for researchers, scientists, and drug development professionals.

Core Safety & Handling Principles

Dafadine-A is a combustible solid and should be handled with care.[3] While it is not currently classified as a hazardous substance under the Globally Harmonized System (GHS), its toxicological properties have not been fully investigated.[4] Therefore, it is prudent to treat it as a potentially hazardous chemical.

Key Handling Precautions:

- Always handle **Dafadine-A** in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a flame-retardant lab coat, and chemical-resistant gloves.[5]
- Avoid generating dust when handling the solid powder form.[6]

- Keep containers tightly closed when not in use and store in a cool, dry place away from oxidizing agents and sources of ignition.[5][7]

Quantitative Data Summary

The following table summarizes key quantitative information for **Dafadine-A**.

Property	Value	Citation(s)
Chemical Formula	C ₂₃ H ₂₅ N ₃ O ₃	[1]
Molecular Weight	391.46 g/mol	[3]
CAS Number	1065506-69-5	[1]
Appearance	Light beige solid powder	[3]
Solubility	100 mg/mL in DMSO	[3]
Storage Temperature	2-8°C (short term), -20°C (long term)	[3]
Flash Point	285.4 - 348.4 °C (545.7 - 659.1 °F)	[3]
Storage Class	11 (Combustible Solids)	[3]

Step-by-Step Disposal Procedures

Disposal of **Dafadine-A** and associated waste must be conducted in accordance with institutional policies and local, state, and federal regulations. Never dispose of **Dafadine-A** down the drain or in the regular trash.[2][6]

Unused or Expired Dafadine-A (Solid)

- Containerization: Keep the original **Dafadine-A** in its manufacturer's container with the label intact and legible.[8]
- Labeling: If the original label is damaged, or if you are transferring the waste, create a hazardous waste label. This label must include:

- The words "Hazardous Waste"
- The full chemical name: "**Dafadine-A**"
- The CAS Number: "1065506-69-5"
- The primary hazard: "Combustible Solid"
- The date waste was first placed in the container.
- Storage: Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[1\]](#)[\[3\]](#) This area must be at or near the point of generation. Ensure the container is closed at all times except when adding waste.[\[8\]](#)
- Segregation: Store the **Dafadine-A** waste container segregated from incompatible materials, particularly oxidizing agents.[\[1\]](#)
- Pickup: Arrange for disposal through your institution's Environmental Health & Safety (EHS) department by submitting a chemical waste collection request.[\[9\]](#)

Contaminated Labware and Debris

This category includes items such as gloves, pipette tips, and paper towels that are lightly contaminated with **Dafadine-A**.

- Segregation: Collect all solid waste contaminated with **Dafadine-A** in a designated, compatible waste container. A polyethylene bag or a clearly labeled solid waste pail is appropriate.[\[10\]](#)
- Labeling: The container must be clearly labeled as "Hazardous Waste" and list "**Dafadine-A** Contaminated Debris" as the contents.
- Storage: Keep the container sealed and store it in your laboratory's SAA.
- Disposal: This waste stream must be collected by your institution's EHS for incineration.[\[10\]](#)

Dafadine-A Solutions

Solutions of **Dafadine-A** (e.g., in DMSO) must be disposed of as liquid chemical waste.

- Containerization: Collect all liquid waste containing **Dafadine-A** in a chemically compatible, leak-proof container with a screw-top cap. Do not fill the container beyond 75% capacity to allow for vapor expansion.[11]
- Labeling: Affix a hazardous waste label to the container. List all chemical constituents with their approximate percentages (e.g., "**Dafadine-A**, <1%; Dimethyl Sulfoxide, >99%").
- Storage & Segregation: Store in the SAA, segregated from incompatible waste streams like acids and oxidizers.
- Pickup: Arrange for collection by your institution's EHS department.

Empty Dafadine-A Containers

An "empty" container that held **Dafadine-A** can be disposed of in the regular trash only after following these steps:

- Removal of Residue: Ensure that all powdered **Dafadine-A** has been removed to the maximum extent possible through standard practices.[8]
- Label Defacement: Completely remove or deface the original chemical label to prevent misidentification.[9]
- Disposal: Once the label is defaced, the empty container may be placed in the appropriate recycling or general waste bin, as per institutional guidelines.

Experimental Protocol: Small Spill Decontamination

This protocol details the procedure for cleaning a small spill (less than 1 gram) of solid **Dafadine-A**.

Objective: To safely decontaminate a laboratory surface after a small spill of powdered **Dafadine-A**.

Materials:

- Personal Protective Equipment (PPE) as described in Section 1

- "Spill Control" signage
- Non-combustible absorbent material (e.g., sand, vermiculite)
- Scoop and brush (spark-proof recommended)[7]
- Designated hazardous waste container for spill cleanup materials
- 70% Ethanol solution
- Paper towels

Procedure:

- Alert & Secure: Immediately alert personnel in the vicinity. Restrict access to the spill area and post "Spill Control" signage.
- PPE: Ensure you are wearing the appropriate PPE before addressing the spill.
- Contain & Collect:
 - Gently cover the spilled **Dafadine-A** powder with a non-combustible absorbent material like sand to prevent it from becoming airborne.[7]
 - Using a spark-proof scoop and brush, carefully collect the mixture. Avoid creating dust.[6]
 - Place all collected material into a designated hazardous waste container.
- Surface Decontamination:
 - Saturate a paper towel with 70% ethanol.
 - Wipe the spill area, working from the outside edges toward the center.
 - Place the used paper towels into the same hazardous waste container.
- Final Cleaning: Perform a second wipe with a fresh paper towel saturated with 70% ethanol to ensure complete decontamination. Place this towel in the waste container as well.

- Waste Disposal: Seal the hazardous waste container, label it "**Dafadine-A** Spill Debris," and place it in the SAA for EHS pickup.
- Reporting: Report the spill to your laboratory supervisor or EHS department, as required by your institution's policies.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Dafadine-A** and related waste.



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Caption: Logical workflow for the segregation and disposal of **Dafadine-A** waste streams.

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